

Technical Guide: Promethazine-d4 - Properties and Analytical Applications

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Compound of Interest

Compound Name: Promethazine-d4

Cat. No.: B602524

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Promethazine-d4**, a deuterated analog of the antihistaminic drug Promethazine. This document details its core molecular properties and provides an in-depth experimental protocol for its application as an internal standard in quantitative analytical methods.

Core Molecular Properties

Promethazine-d4 is a stable, isotopically labeled form of Promethazine, where four hydrogen atoms on the phenothiazine ring have been replaced with deuterium. This isotopic substitution results in a higher molecular weight compared to the parent compound, which is crucial for its use in mass spectrometry-based quantification assays.

Molecular Formula and Weight

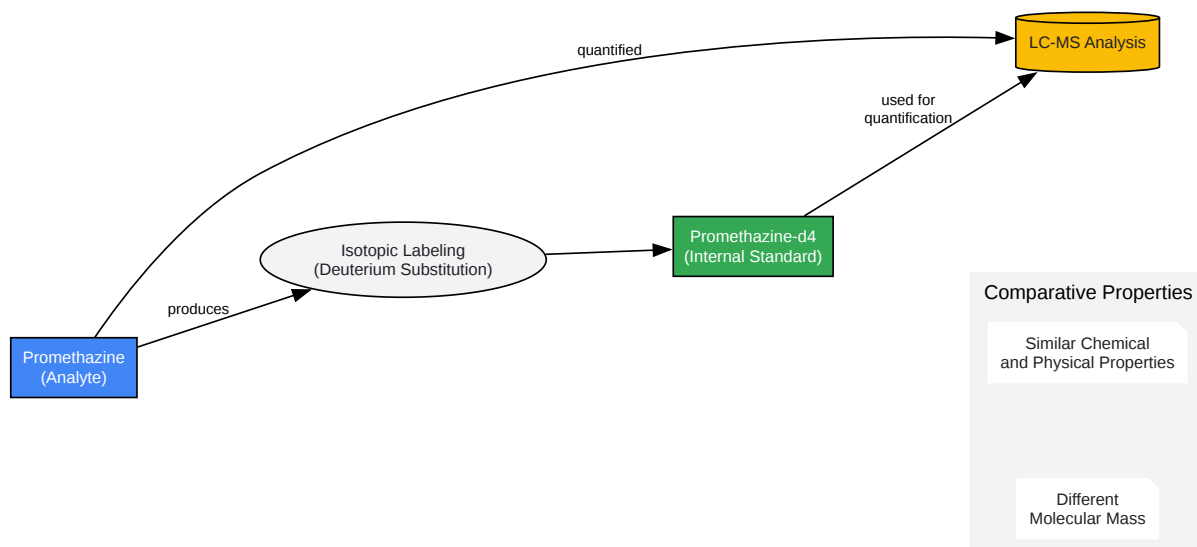
The key molecular identifiers for **Promethazine-d4** and its parent compound, Promethazine, are summarized in the table below for easy comparison.

Compound	Chemical Formula	Molecular Weight (g/mol)
Promethazine	$C_{17}H_{20}N_2S$	284.42
Promethazine Hydrochloride	$C_{17}H_{21}ClN_2S$	320.88 ^[1]
Promethazine-d4 Hydrochloride	$C_{17}H_{17}D_4ClN_2S$	324.90 ^{[2][3][4]}

Rationale for Deuteration in Quantitative Analysis

The primary application of **Promethazine-d4** is as an internal standard in bioanalytical methods, particularly in liquid chromatography-mass spectrometry (LC-MS) assays.^[5] The rationale for using a deuterated analog as an internal standard is based on several key advantages:

- **Similar Physicochemical Properties:** **Promethazine-d4** exhibits nearly identical chemical and physical properties to Promethazine. This ensures that it behaves similarly during sample preparation, extraction, and chromatographic separation, thus effectively compensating for any analyte loss during these steps.
- **Distinct Mass Spectrometric Signature:** The increased mass due to the deuterium atoms allows for the differentiation of **Promethazine-d4** from the unlabeled Promethazine by a mass spectrometer. This distinction is fundamental for accurate quantification, as the instrument can simultaneously measure the signal intensities of both the analyte and the internal standard.
- **Co-elution in Chromatography:** Due to their similar properties, Promethazine and **Promethazine-d4** co-elute under typical reversed-phase HPLC conditions. This co-elution is advantageous as it minimizes the impact of matrix effects, where other components in the sample might suppress or enhance the ionization of the analyte in the mass spectrometer's source.



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*Relationship between Promethazine and **Promethazine-d4**.*

Experimental Protocol: Quantification of Promethazine in Human Plasma using LC-MS with Promethazine-d4 as an Internal Standard

The following protocol is adapted from a validated method for the determination of Promethazine in human plasma.

Materials and Reagents

- Promethazine hydrochloride (Reference Standard)
- **Promethazine-d4** hydrochloride (Internal Standard)

- Chlorpromazine (alternative Internal Standard)
- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Ammonium acetate
- Water (Ultrapure)
- Waters Oasis HLB solid-phase extraction cartridges
- Human plasma (blank)

Instrumentation

- High-Performance Liquid Chromatography (HPLC) system
- Agilent Zorbax SB-CN column (50 x 2.1 mm)
- Single quadrupole mass spectrometer with Electrospray Ionization (ESI) source

Sample Preparation (Solid-Phase Extraction)

- To 0.5 mL of human plasma, add the internal standard solution (**Promethazine-d4**).
- Load the plasma sample onto a Waters Oasis HLB solid-phase extraction cartridge.
- Wash the cartridge to remove interfering substances.
- Elute the analyte and internal standard with 1.0 mL of methanol.
- Evaporate the eluate to dryness and reconstitute in the mobile phase.

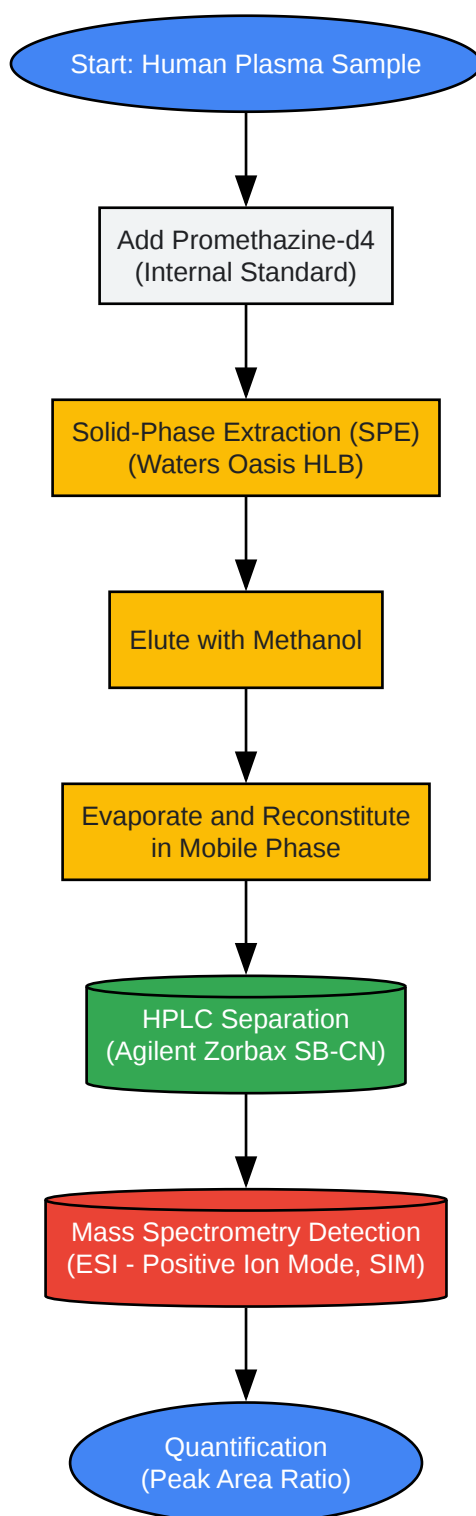
LC-MS Analysis

- HPLC Conditions:
 - Column: Agilent Zorbax SB-CN (50 x 2.1 mm)

- Mobile Phase: Acetonitrile and 30 mM ammonium acetate in water (3:2, v/v), pH adjusted to 5.6
- Flow Rate: 0.2 mL/min
- Run Time: 6 minutes
- Mass Spectrometry Conditions:
 - Ionization Mode: Electrospray Ionization (ESI), positive ion mode
 - Scan Type: Selected Ion Monitoring (SIM)
 - Ions to Monitor:
 - Promethazine: $[M+H]^+$
 - **Promethazine-d4**: $[M+H]^+$

Quantification

The concentration of Promethazine in the plasma samples is determined by calculating the peak area ratio of the analyte to the internal standard and comparing this ratio to a calibration curve prepared with known concentrations of Promethazine.



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Experimental workflow for Promethazine quantification.

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